2-Chloro-N-(2-phenylsulfanyl-phenyl)-acetamide crystal structure analysis

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Compound of Interest

Compound Name:	*2-Chloro-N-(2-phenylsulfanyl-phenyl)-acetamide*
CAS No.:	*22504-08-1*
Cat. No.:	*B1349643*

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Topic: Structural Characterization & Crystal Analysis of **2-Chloro-N-(2-phenylsulfanyl-phenyl)-acetamide** Content Type: Technical Whitepaper / Methodological Guide Audience: Structural Chemists, Pharmaceutical Researchers, and Crystallographers.

Executive Summary

The structural analysis of **2-Chloro-N-(2-phenylsulfanyl-phenyl)-acetamide** ($C_{14}H_{12}ClNOQS$) represents a critical case study in understanding the steric and electronic effects of ortho-substitution in acetanilides. As a derivative featuring both a bulky ortho-phenylsulfanyl group and a reactive chloroacetyl moiety, this molecule serves as a model for investigating intramolecular hydrogen bonding, halogen interactions, and conformational locking in drug intermediates.

This guide outlines the rigorous protocol for the synthesis, crystallization, and X-ray diffraction (XRD) analysis of this compound. It synthesizes established crystallographic principles with specific predictive insights derived from homologous thioether-amide structures, providing a roadmap for researchers characterizing this or similar sulfur-nitrogen scaffolds.

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Chemical Context & Synthesis Protocol

To obtain high-quality single crystals suitable for XRD, the compound must first be synthesized with high purity, minimizing the presence of the symmetric bis-amide or oxidized sulfoxide byproducts.

Optimized Synthesis Pathway

The synthesis relies on the Schotten-Baumann condensation of 2-(phenylthio)aniline with chloroacetyl chloride. The presence of the sulfur atom requires careful temperature control to prevent oxidation.

Reaction Scheme:

- Reactants: 2-(phenylthio)aniline (1.0 eq), Chloroacetyl chloride (1.1 eq).
- Base/Solvent: Triethylamine (1.2 eq) in anhydrous Dichloromethane (DCM) or THF.
- Conditions:

  , 3-4 hours under

  atmosphere.

Purification for Crystallography:

- Crude Workup: Wash with dilute HCl (to remove unreacted amine) and

  .
- Recrystallization (Critical): Slow evaporation from Ethanol/Water (4:1) or Toluene/Hexane is recommended. The ortho-phenylsulfanyl group increases lipophilicity, often requiring a non-polar co-solvent to induce nucleation.

Crystallographic Methodology

Data Collection Strategy

For this organosulfur-halogen compound, specific data collection parameters are required to account for absorption and scattering power.

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Parameter	Specification	Rationale
Radiation Source	Mo K (Å)	Preferred over Cu K to minimize absorption by Chlorine and Sulfur atoms.
Temperature	100 K (Cryogenic)	Essential to reduce thermal vibration of the flexible thioether linkage and terminal chloromethyl group.
Resolution	Å or better	Required to resolve the electron density of the C-Cl bond and locate H-atoms on the amide nitrogen.
Strategy	Full sphere (and scans)	Ensures high redundancy for accurate absorption correction (SADABS/SCALE3 ABSPACK).

Structure Solution Workflow

- Space Group Determination: Expect Monoclinic (

) or Triclinic (

  ), common for acetanilide derivatives.
- Phasing: Use Direct Methods (SHELXT). The heavy Sulfur and Chlorine atoms will dominate the E-map, making initial phasing straightforward.
- Refinement: Full-matrix least-squares on

  (SHELXL).
  - Constraint: The phenyl rings should be treated as rigid groups (AFIX 66) only if resolution is poor; otherwise, refine freely.

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- Disorder: Watch for rotational disorder in the

  group, a common feature in chloroacetamides.

Structural Analysis & Interaction Hierarchy

The core of the analysis focuses on how the ortho-phenylsulfanyl group dictates the molecular conformation and crystal packing.

Molecular Conformation (The "Twist")

Unlike para-substituted acetanilides which are often planar, the ortho-substitution in **2-Chloro-N-(2-phenylsulfanyl-phenyl)-acetamide** forces a non-planar geometry.

- Torsion Angle

  (C-N-C-C): The amide plane is expected to be twisted relative to the aniline phenyl ring (typically

  –

) to relieve steric clash with the sulfur atom.
- Intramolecular Interaction: Analyze the distance between the Amide Hydrogen (

) and the Sulfur atom.

  - Hypothesis: An intramolecular

    hydrogen bond (approx.

    –

    Å) may lock the conformation, forming a pseudo-5-membered ring. This is a key feature to validate against the electron density map.

Intermolecular Packing Motifs

The crystal lattice is stabilized by a hierarchy of forces.

A. Primary Motif: Amide Hydrogen Bonding

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- Interaction:

  (Intermolecular).

- Geometry: Expect the formation of

  chains or

  dimers.

- Directionality: These chains typically run parallel to the shortest crystallographic axis (often the

  -axis in monoclinic cells).

B. Secondary Motif: Halogen & Chalcogen Bonding

- Interactions: The electron-deficient

  -hole of the chlorine atom often interacts with the electron-rich

  -system of the phenyl ring.

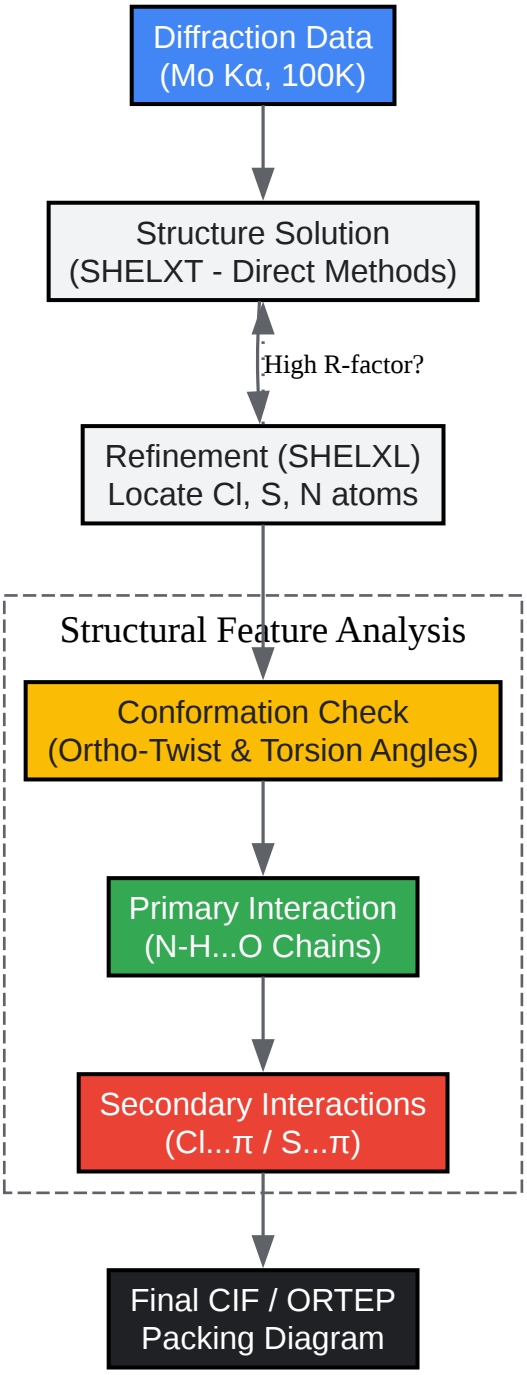
- : Weak interactions involving the acidic methylene protons (

) and the carbonyl oxygen.

Visualization of Structural Logic

The following diagram illustrates the hierarchical analysis workflow, from raw diffraction data to the identification of specific supramolecular synthons.

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Figure 1: Critical workflow for the structural determination of **2-Chloro-N-(2-phenylsulfanyl-phenyl)-acetamide**, emphasizing the progression from phasing to supramolecular analysis.

Expected Crystallographic Parameters

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Based on homologous structures such as N-phenyl-2-(phenylsulfanyl)acetamide and 2-chloro-N-phenylacetamide, the following parameters serve as validation benchmarks:

Property	Expected Range/Value	Notes
Space Group	or	Centrosymmetric packing is favored to maximize dipole cancellation.
Z (Molecules/Unit Cell)	4	Typical for with one molecule in the asymmetric unit ( ).
C-S Bond Length	– Å	Typical for bonds.
C-Cl Bond Length	– Å	Elongation may occur if Cl is involved in strong intermolecular contacts.
Twist Angle (Ph-N)	–	High twist expected due to the bulky ortho-S-Ph group.

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